

Introduction: The Quinoline Scaffold and the Target Molecule

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Compound of Interest

Compound Name: *5,7-Dimethylquinoline-2,3-dicarboxylic acid*

CAS No.: 948293-89-8

Cat. No.: B12632947

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The quinoline ring system, a fusion of a benzene ring and a pyridine ring, is a privileged scaffold in medicinal chemistry.^{[1][2][3]} Its derivatives exhibit a vast spectrum of pharmacological activities, including antimalarial, antibacterial, anticancer, and anti-inflammatory properties.^{[1][2][3]} The dicarboxylic acid functionalization at the 2 and 3 positions of the quinoline core is particularly significant as it provides reactive handles for the synthesis of more complex molecules, such as imidazolinone herbicides and various pharmacologically active amides and esters.^[4]

5,7-Dimethylquinoline-2,3-dicarboxylic acid is a specific derivative within this class. While a dedicated CAS (Chemical Abstracts Service) number for this exact molecule is not readily found in major chemical databases, its structure can be unequivocally defined. This suggests that it is a novel or niche research compound rather than a widely available commercial product. This guide, therefore, serves as a foundational document for its synthesis and exploration.

The core challenge and opportunity with a molecule like **5,7-Dimethylquinoline-2,3-dicarboxylic acid** lie in its tailored synthesis to explore its unique steric and electronic

properties conferred by the methyl groups at the 5 and 7 positions. These substitutions are expected to influence the molecule's solubility, crystal packing, and, most importantly, its interaction with biological targets.

Physicochemical Properties and Structural Analogs

While experimental data for the target compound is not available, we can infer its likely properties and compare it with known, structurally related analogs.

Property	5,7-Dimethylquinoline-2,3-dicarboxylic acid (Predicted)	5,7-Dimethylquinoline-3-carboxylic acid[5]	Dimethyl quinoline-2,3-dicarboxylate[6]
CAS Number	Not assigned	948293-95-6[5]	17507-03-8[6]
Molecular Formula	C ₁₃ H ₁₁ NO ₄	C ₁₂ H ₁₁ NO ₂	C ₁₃ H ₁₁ NO ₄
Molecular Weight	245.23 g/mol	201.22 g/mol [5]	245.23 g/mol [6]
Form	Likely a solid	Solid	Not specified
Solubility	Expected to be soluble in alkaline aqueous solutions and polar organic solvents.	Not specified	Not specified
Reactivity	The two carboxylic acid groups are key reactive sites for esterification, amidation, and anhydride formation. [4]	The single carboxylic acid allows for similar functionalization.	The ester groups can be hydrolyzed to the dicarboxylic acid or converted to amides.

Proposed Synthesis of 5,7-Dimethylquinoline-2,3-dicarboxylic acid

The synthesis of quinoline-2,3-dicarboxylic acids can be achieved through several established methodologies. A common and effective approach involves the cyclization of an aniline derivative with a suitable three-carbon precursor, often followed by oxidation and hydrolysis. A plausible and robust pathway for the synthesis of **5,7-Dimethylquinoline-2,3-dicarboxylic acid** is proposed below, based on well-documented reactions for analogous structures.^[4]

The overall strategy is a two-step process:

- Vilsmeier-Haack type cyclization: Reaction of a β -anilino- α,β -unsaturated ester with a Vilsmeier reagent to form the quinoline ring system.
- Saponification: Hydrolysis of the resulting diester to yield the target dicarboxylic acid.

Experimental Protocol

Step 1: Synthesis of Diethyl 5,7-dimethylquinoline-2,3-dicarboxylate

This step involves the reaction of 3,5-dimethylaniline with diethyl acetylenedicarboxylate to form an enamine intermediate, which is then cyclized.

- Reagents and Materials:
 - 3,5-Dimethylaniline
 - Diethyl acetylenedicarboxylate
 - Phosphorus oxychloride (POCl_3)
 - Dimethylformamide (DMF)
 - Toluene (or other suitable high-boiling solvent)
 - Standard laboratory glassware for reflux and inert atmosphere conditions
- Procedure:
 - Formation of the Vilsmeier Reagent: In a three-neck flask equipped with a stirrer, dropping funnel, and nitrogen inlet, cool dimethylformamide (DMF, 1.0 equivalent) in toluene. Add

phosphorus oxychloride (POCl_3 , 1.0 equivalent) dropwise while maintaining the temperature between 20-30°C. Stir the mixture for 60 minutes to allow for the formation of the Vilsmeier reagent.^[4]

- Formation of the Enamine Intermediate: In a separate flask, dissolve 3,5-dimethylaniline (1.0 equivalent) in toluene. Add diethyl acetylenedicarboxylate (1.0 equivalent) dropwise. The reaction is often exothermic and should be controlled with cooling. This reaction forms the diethyl anilino fumarate intermediate.
- Cyclization: Add the solution of the diethyl anilino fumarate intermediate dropwise to the prepared Vilsmeier reagent, maintaining the temperature between 20-30°C.^[4]
- Once the addition is complete, heat the reaction mixture to reflux for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling, carefully pour the reaction mixture into a beaker of ice water. Neutralize the solution with a suitable base (e.g., sodium carbonate or sodium hydroxide solution).
- Extract the aqueous layer with an organic solvent such as ethyl acetate or dichloromethane.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography (silica gel, using a hexane/ethyl acetate gradient) to yield pure Diethyl 5,7-dimethylquinoline-2,3-dicarboxylate.

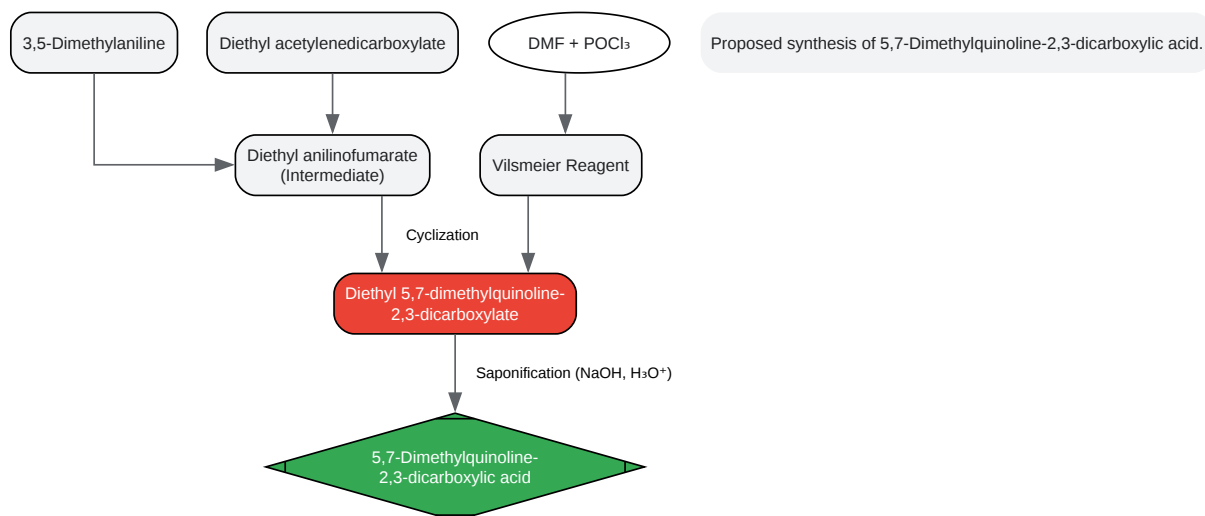
Step 2: Hydrolysis to **5,7-Dimethylquinoline-2,3-dicarboxylic acid**

This is a standard saponification of the diester.

- Reagents and Materials:
 - Diethyl 5,7-dimethylquinoline-2,3-dicarboxylate (from Step 1)
 - Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)

- Ethanol or Methanol
- Water
- Hydrochloric acid (HCl)
- Procedure:
 - Dissolve the diester from Step 1 in ethanol.
 - Add an aqueous solution of sodium hydroxide (2.5-3.0 equivalents).
 - Heat the mixture to reflux and stir for 4-8 hours, or until TLC analysis indicates the complete disappearance of the starting material.[\[4\]](#)
 - Cool the reaction mixture and remove the ethanol under reduced pressure.
 - Dilute the remaining aqueous solution with water.
 - Acidify the solution dropwise with concentrated hydrochloric acid while cooling in an ice bath. The target dicarboxylic acid should precipitate out of the solution.
 - Filter the solid product, wash thoroughly with cold water to remove inorganic salts, and dry under vacuum to yield **5,7-Dimethylquinoline-2,3-dicarboxylic acid**.

Synthesis Workflow Diagram



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Caption: Proposed synthesis of **5,7-Dimethylquinoline-2,3-dicarboxylic acid**.

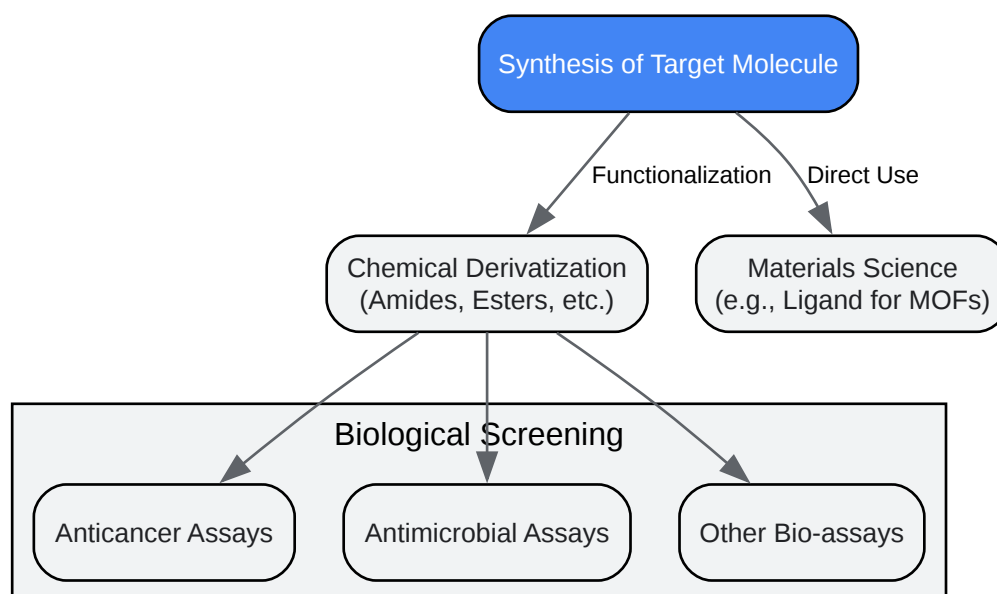
Potential Applications in Research and Development

The quinoline scaffold is a cornerstone of modern drug discovery.^[1] Derivatives are investigated for a wide array of therapeutic applications.

- **Anticancer Agents:** Many quinoline-based compounds have been reported to possess potent anticancer activity by inducing apoptosis or acting as topoisomerase inhibitors.^[1] The dicarboxylic acid moiety of the target compound could be functionalized to create novel amides or esters with potential cytotoxic effects.
- **Antimicrobial and Antiviral Agents:** The quinoline ring is present in numerous antibacterial (e.g., fluoroquinolones) and antiviral drugs.^{[1][3]} New derivatives are continuously explored to combat drug-resistant pathogens.

- **Agrochemicals:** As noted, quinoline-2,3-dicarboxylic acid anhydrides are precursors to imidazolinone herbicides.[4] The 5,7-dimethyl substitution pattern could lead to new herbicides with altered selectivity or efficacy.
- **Materials Science:** Heterocyclic carboxylic acids can serve as ligands for metal-organic frameworks (MOFs) or as building blocks for functional polymers and dyes.

The logical pathway for exploring this molecule's potential is illustrated below.



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Caption: Logical workflow for exploring the applications of the title compound.

Conclusion

5,7-Dimethylquinoline-2,3-dicarboxylic acid represents an intriguing, albeit underexplored, molecular target. While not a stock chemical, its synthesis is achievable through established chemical transformations. This guide provides a robust, scientifically-grounded framework for its preparation and outlines the logical next steps for investigating its potential in drug discovery and materials science. The insights provided herein are designed to empower researchers to confidently approach the synthesis and application of this and other novel quinoline derivatives.

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